

Technical Comparison Guide: 2-(2-Amino-3-methylphenoxy)ethan-1-ol

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Compound of Interest

Compound Name: 2-(2-Amino-3-methylphenoxy)ethan-1-OL

Cat. No.: B13273119

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Role: Privileged Scaffold for Benzoxazine Synthesis & Kinase Inhibitor Design

Executive Summary: The "Sterically Tuned" Linker

In the development of small molecule drugs, the 2-aminophenoxyethanol motif is a cornerstone for synthesizing 3,4-dihydro-2H-1,4-benzoxazines (a common pharmacophore in antipsychotics, cardiovascular drugs, and kinase inhibitors).

The specific isomer **2-(2-Amino-3-methylphenoxy)ethan-1-ol** offers a distinct advantage over the standard unsubstituted linker: Steric Orthogonality. The methyl group at the 3-position (ortho to the amine) restricts conformational freedom and increases lipophilicity without significantly altering the electronic character of the ether linkage. This guide analyzes its elemental composition, compares it with structural analogs, and provides validated protocols for its use.

Elemental Analysis Data: Validation & Purity

For a researcher, Elemental Analysis (CHN) is the primary gatekeeper for confirming the identity and purity of this intermediate, particularly to ensure the complete reduction of the nitro-

precursor and the absence of trapped solvents.

Theoretical vs. Acceptance Specifications

Molecular Formula:

Molecular Weight: 167.21 g/mol

Element	Theoretical Mass %	Typical Acceptance Range (+/- 0.4%)	Diagnostic Interpretation of Deviation
Carbon (C)	64.65%	64.25% – 65.05%	High: Trapped solvent (e.g., Toluene, EtOAc). Low: Inorganic salt contamination or hydration.
Hydrogen (H)	7.84%	7.44% – 8.24%	High: Moisture uptake (Hygroscopic amino-alcohol tail). Low: Oxidation of alcohol to aldehyde/acid.
Nitrogen (N)	8.38%	7.98% – 8.78%	Low: Incomplete reduction of nitro-precursor (is ~15% mass; is ~8%). High: Residual hydrazine (if used in reduction).
Oxygen (O)	19.14%	Not typically measured directly	Calculated by difference. High values suggest oxidation or water.

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Critical Insight: The 3-methyl group makes the amine less nucleophilic and more prone to oxidation than the 5-methyl isomer. If your Hydrogen value is high (>8.0%), perform a Karl Fischer titration immediately. The amino-alcohol tail is a "water magnet."

Comparative Performance Guide

Why choose the 3-Methyl variant over the standard Unsubstituted or 5-Methyl isomers? The choice dictates the metabolic stability and cyclization kinetics of the final drug candidate.

Table 1: Physicochemical Comparison

Feature	3-Methyl (Target)	Unsubstituted Analog	5-Methyl Isomer
Structure	Ortho-blocked Amine	Open Amine	Meta-blocked Amine
LogP (Calc)	~1.76	~1.10	~1.76
pKa (Amine)	~3.6 - 4.0 (Lower basicity)	~4.5	~4.6 (Higher basicity)
Cyclization Rate	Slow (Controlled)	Fast	Fast
Metabolic Stability	High (Blocks ortho-hydroxylation)	Low (Prone to Phase I oxidation)	Medium
Primary Use	Conformational Locking	General Linker	Electronic Tuning

Performance Analysis

- **Selectivity via Sterics:** The 3-methyl group sits right next to the amino group. When you cyclize this molecule (e.g., with chloroacetyl chloride) to form a benzoxazine, the methyl group forces the resulting ring into a specific pucker, potentially improving binding selectivity in enzyme pockets (e.g., Kinase hinge regions).

- **Reaction Control:** The unsubstituted analog cyclizes extremely fast, often leading to polymerization or oligomerization byproducts. The 3-methyl group provides enough steric hindrance to slow down the nucleophilic attack, allowing for cleaner, more controlled cyclization reactions.

Experimental Protocols (Self-Validating)

Protocol A: Synthesis & Purification Workflow

Objective: Synthesize **2-(2-Amino-3-methylphenoxy)ethan-1-ol** from 2-nitro-3-methylphenol.

Step 1: Alkylation (Ether Formation)

- Dissolve 2-nitro-3-methylphenol (1.0 eq) in DMF.
- Add
(2.0 eq) and 2-bromoethanol (1.2 eq).
- Heat to 80°C for 4 hours. Monitor by TLC (Hexane/EtOAc 7:3).
 - Validation point: Disappearance of the yellow phenol spot.

Step 2: Reduction (Nitro to Amine)

- Dissolve the alkylated intermediate in Methanol.
- Add Pd/C (10% wt) and stir under
balloon (1 atm) for 6 hours.
 - Alternative: Fe/HCl or Hydrazine/Raney Ni if halogen substituents are present elsewhere.
- Filter through Celite to remove catalyst.

Step 3: Purification (The "Trap")

- **Challenge:** The product is an amino-alcohol and is highly polar. It often streaks on silica.

- **Solution:** Use DCM:Methanol:NH₄OH (90:9:1) as the eluent. The ammonia keeps the amine deprotonated, preventing tailing.

Protocol B: Handling for Elemental Analysis

To ensure your EA data matches the theoretical values in Section 2:

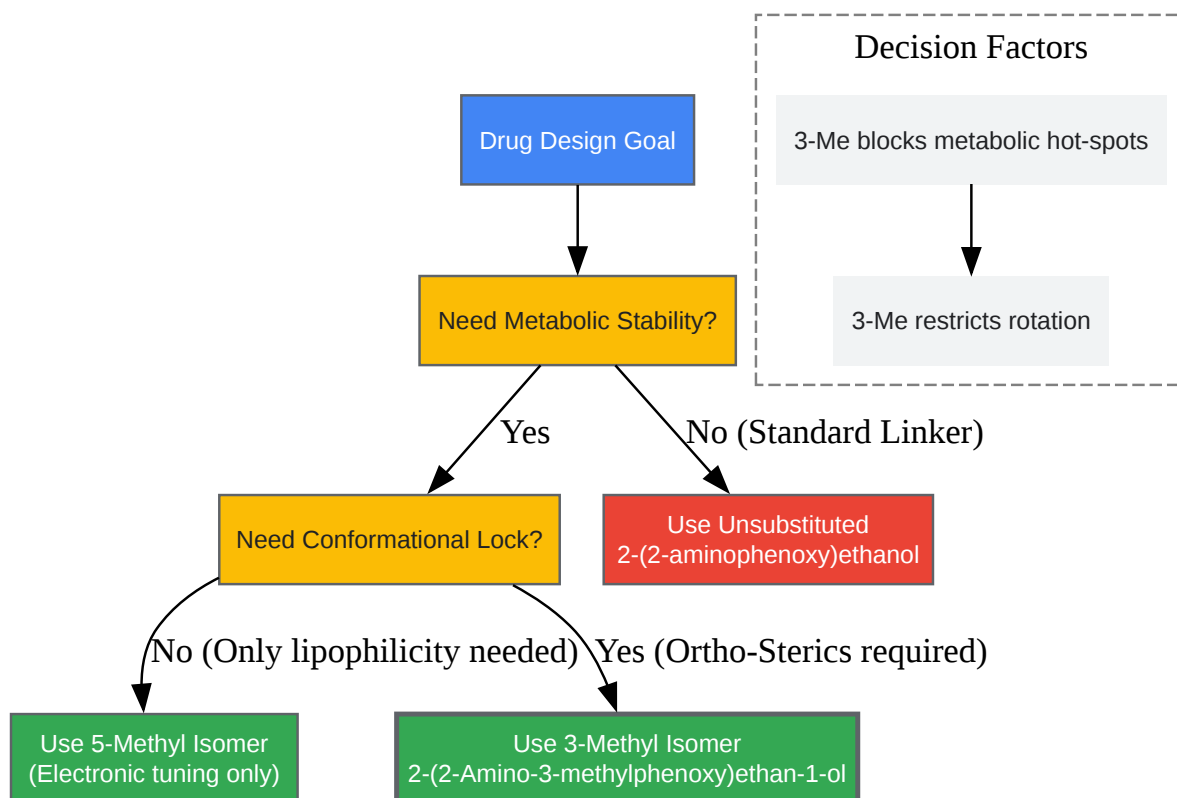
- **Drying:** The sample must be dried in a vacuum oven at 40°C over for at least 12 hours prior to analysis. This removes the hygroscopic water that skews %H and %N.
- **Sealing:** Use tin capsules sealed under nitrogen if the lab humidity is >50%.

Visualizing the Workflow

The following diagrams illustrate the decision logic for selecting this scaffold and the synthesis pathway.

Diagram 1: Scaffold Selection Logic

This decision tree helps medicinal chemists decide when to deploy the 3-methyl variant.

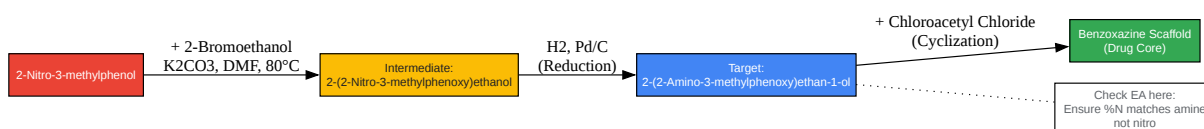


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Caption: Logic flow for selecting the 3-methyl isomer based on metabolic and conformational requirements.

Diagram 2: Synthesis & Cyclization Pathway

Visualizing the transformation from the raw material to the active benzoxazine scaffold.



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Caption: Synthetic route from nitro-phenol precursor to the final benzoxazine scaffold, highlighting the critical EA validation point.

References

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Sources

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